

Amrubicin pharmacokinetics absorption distribution metabolism excretion

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Amrubicin hydrochloride

CAS No.: 92395-36-3

Cat. No.: S548596

Get Quote

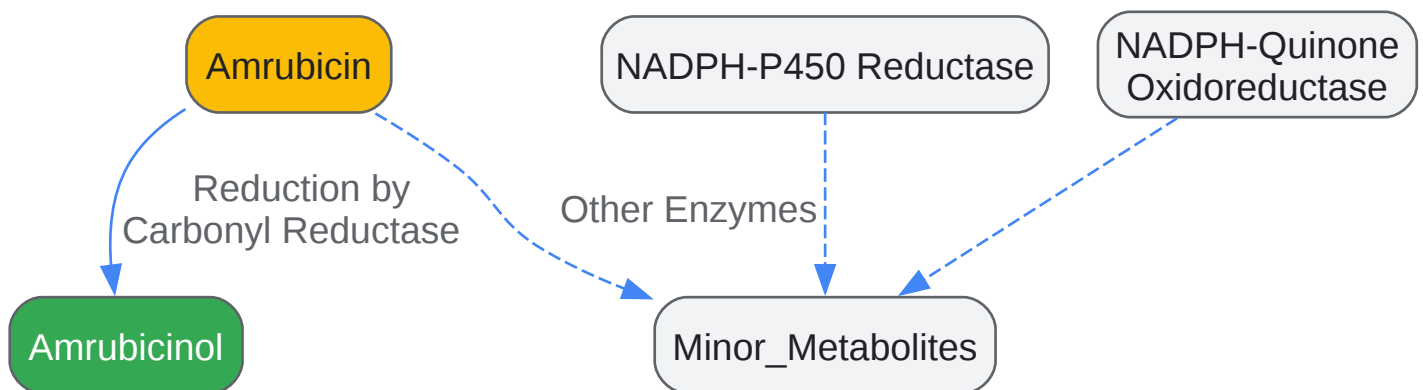
Amrubicin Pharmacokinetics (ADME) Summary

Parameter	Findings / Value	Key Context & Notes
Absorption	IV administration; Peak amrubicinol (active metabolite) in plasma: 0-1 hour post-dose [1]	N/A (intravenous bolus administration [2])
Distribution	Volume of Distribution: Moderate (~1.4 x total body water) [1]	Significant distribution into Red Blood Cells (RBCs) [1]. Amrubicinol RBC AUC 2.5 to 57.9x higher than in plasma [1].
	Protein Binding: 82.0-85.3% (normal hepatic function); 91.3-97.1% (hepatic impairment) [1]	Higher binding observed in patients with impaired liver function [1].
Metabolism	Primary Pathway: Reduction to amrubicinol by cytoplasmic carbonyl reductase [1]	Amrubicinol is 18- to 220-fold more potent than parent drug [1].
	Secondary Pathways: NADPH-P450 reductase, NADPH-quinone oxidoreductase [1]	12+ minor metabolites identified [1].

Parameter	Findings / Value	Key Context & Notes
Excretion	Half-life: 20-30 hours [1]	Biphasic pattern observed in animal studies [1].
	Route: Primarily hepatobiliary; Urinary excretion: 2.7-19.6% of dose [1]	Urinary excretion of amrubicinol ~10x greater than amrubicin [1]. Enterohepatic recycling occurs [1].
	Total Clearance: Low (22% of total liver blood flow) [1]	Supports need for dose adjustment in hepatic impairment [3].

Metabolic Pathway and Experimental Workflow

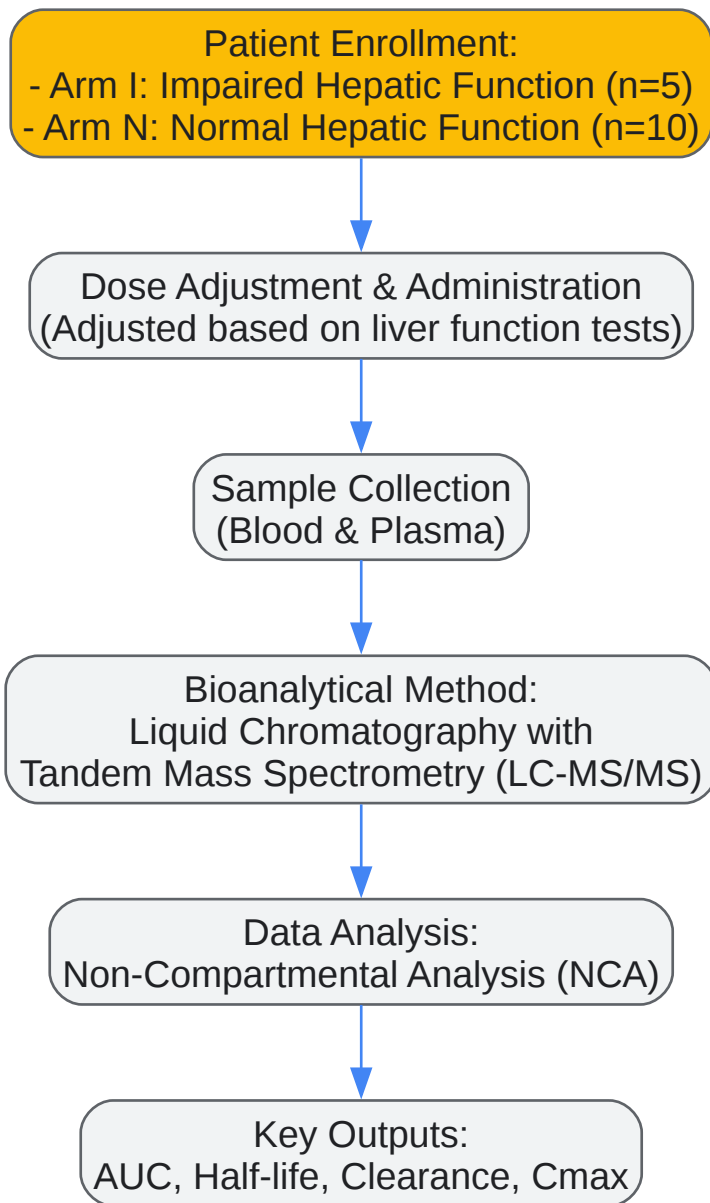
The metabolism of amrubicin is crucial for its efficacy. The following diagram illustrates its primary metabolic activation pathway and the key enzymes involved.



[Click to download full resolution via product page](#)

Amrubicin is primarily activated to amrubicinol by carbonyl reductase, with minor pathways involving other enzymes [1].

For researchers designing pharmacokinetic studies, the methodology from clinical trials in specific populations provides a robust experimental model. The diagram below outlines a key study workflow investigating amrubicin pharmacokinetics in patients with impaired hepatic function.



[Click to download full resolution via product page](#)

Experimental workflow for a pharmacokinetic study of amrubicin in patients with impaired hepatic function, utilizing LC-MS/MS and non-compartmental analysis [3].

Key Technical and Clinical Considerations

- **Dosage and Toxicity:** The dose-limiting toxicity is **myelosuppression**, primarily **neutropenia** [1] [2]. Dose adjustments are often necessary; one study reduced the dose from 45 mg/m² to 35-40 mg/m² after

cycle 2 due to high hematologic toxicity [2]. Genetic polymorphisms (e.g., ABCB1 C3435T) may predict severe neutropenia [1].

- **Hepatic Impairment:** Pharmacokinetics are altered in patients with liver dysfunction. These patients showed **longer terminal half-lives** for both amrubicin and amrubicinol [3]. With adjusted dosing, exposure levels can be managed to fall within the range observed in patients with normal liver function [3].
- **Cardiotoxicity Profile:** As an anthracycline, cardiotoxicity is a concern. However, preclinical data suggests amrubicin is **less cardiotoxic than doxorubicin**, a common anthracycline [2]. The active metabolite, amrubicinol, is a secondary alcohol metabolite, which for earlier anthracyclines was linked to cardiac toxicity [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Amrubicin: Uses, Interactions, Mechanism of Action [go.drugbank.com]
2. Amrubicin Appears Promising in Small-Cell Lung Cancer [cancernetwork.com]
3. Pharmacokinetics of amrubicin in lung cancer patients with ... [okayama.elsevierpure.com]

To cite this document: Smolecule. [Amrubicin pharmacokinetics absorption distribution metabolism excretion]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548596#amrubicin-pharmacokinetics-absorption-distribution-metabolism-excretion>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com